

# An In-Depth Technical Guide to Tributyl(iodomethyl)stannane

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## Compound of Interest

Compound Name: Tributyl(iodomethyl)stannane

Cat. No.: B1310542

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This guide provides comprehensive technical information on **Tributyl(iodomethyl)stannane**, including its chemical identifiers, physicochemical properties, detailed experimental protocols for its synthesis, and its applications in organic synthesis. The content is tailored for researchers, scientists, and professionals in the field of drug development and chemical research.

## Chemical Identifiers and Physicochemical Properties

**Tributyl(iodomethyl)stannane** is an organotin compound widely used in organic synthesis. Accurate identification and understanding its physical properties are crucial for its proper handling and application.

Table 1: Chemical Identifiers for **Tributyl(iodomethyl)stannane**

Identifier	Value
CAS Number	66222-29-5[1][2][3][4][5]
IUPAC Name	tributyl(iodomethyl)stannane[2]
Molecular Formula	C <sub>13</sub> H <sub>29</sub> I Sn[2][3][4]
Molecular Weight (MW)	430.97 g/mol [2]
MDL Number	MFCD00161398[2][3]
SMILES	CCCC--INVALID-LINK--(CCCC)CCCC[2]
Synonyms	n-Bu <sub>3</sub> SnCH <sub>2</sub> I, tributylstannylmethyl iodide, iodomethyltributyltin[1][5]

Table 2: Physicochemical and Spectroscopic Data of **Tributyl(iodomethyl)stannane**

Property	Value
Appearance	Light yellow or colorless liquid[1][2]
Purity	>95%[2][3][6]
Boiling Point	106°C at 0.05 Torr[1]
Flash Point	157.8 ± 28.4 °C[1]
Storage Conditions	Store at 0-8 °C[1][2]
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz) δ	0.90 (t, J = 7.3 Hz, 9H), 0.96–1.00 (m, 6H), 1.32 (dq, J = 14.2, 7.2 Hz, 6H), 1.49–1.57 (m, 6H), 1.94 (t, J( <sup>117/119</sup> Sn- <sup>1</sup> H) = 18.0 Hz, 2H)[6]
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 101 MHz) δ	10.8, 13.8, 27.4, 29.0[6]
IR (film) cm <sup>-1</sup>	2954, 2924, 2871, 2848, 1739, 1456, 1375, 1365, 1228, 1217, 875, 692, 664, 588, 515, 456[6]
HRMS (EI)	[M – CH <sub>2</sub> ] <sup>+</sup> : Calculated 291.11292, Found 291.11326; [M – C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> : Calculated 374.96262, Found 374.96257[6]

## Experimental Protocols

The following protocol is a modified procedure from Seitz et al., as published in Organic Syntheses.[7]

Reaction Scheme: Tributyl(chloromethyl)stannane + NaI → **Tributyl(iodomethyl)stannane** + NaCl

Materials and Equipment:

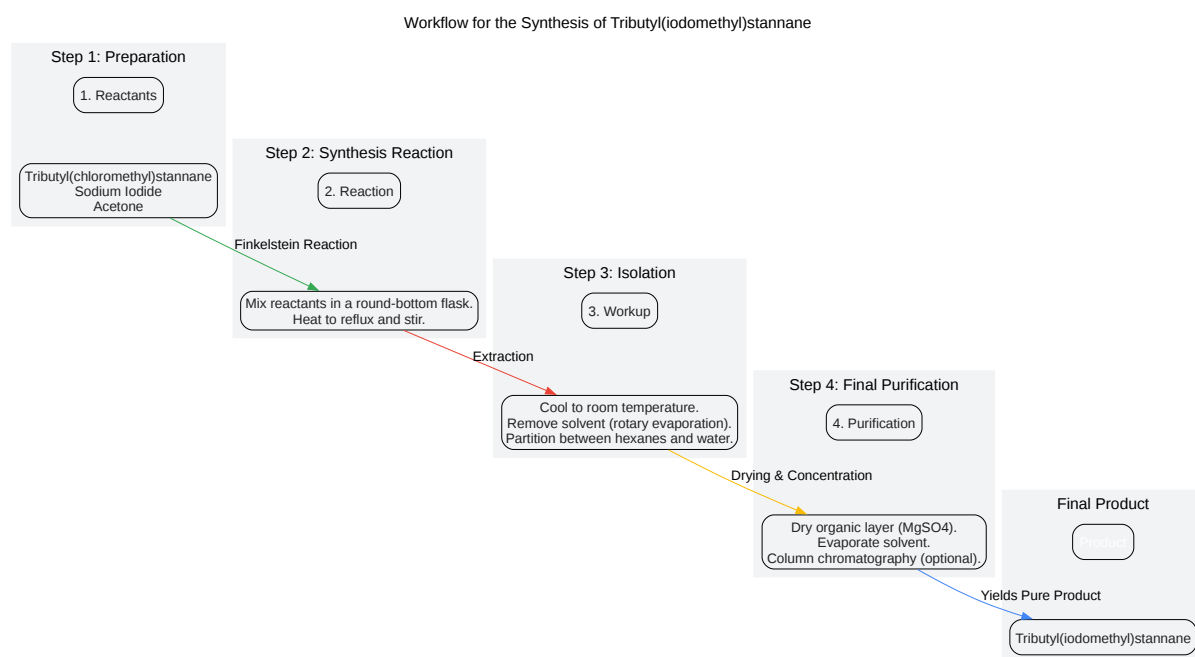
- Tributyl(chloromethyl)stannane
- Sodium iodide (NaI), ≥99.0%[7]
- Acetone, anhydrous

- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Standard glassware for workup and purification

Procedure:

- To a solution of tributyl(chloromethyl)stannane in anhydrous acetone, add an excess of sodium iodide.
- The reaction mixture is stirred and heated to reflux. The progress of the reaction can be monitored by TLC.
- After the reaction is complete, the mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The residue is partitioned between an organic solvent (e.g., hexanes) and water.
- The organic layer is separated, washed with brine, and dried over anhydrous magnesium sulfate.
- The solvent is evaporated to yield the crude product.
- Purification can be achieved via column chromatography on silica gel if necessary.[7]

Storage: **Tributyl(iodomethyl)stannane** can decompose over time at ambient temperature. For best results, it should be stored as a degassed 1 M solution in hexanes at -10 °C and used within a few days.[7]



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Caption: Synthesis workflow for **Tributyl(iodomethyl)stannane**.

## Applications in Organic Synthesis

**Tributyl(iodomethyl)stannane** is a versatile reagent, primarily utilized for the preparation of  $\alpha$ -heteroalkylstannanes and as a precursor for more reactive nucleophiles via tin-lithium exchange.<sup>[6]</sup> These reactive intermediates are valuable in various carbon-carbon bond-forming reactions.

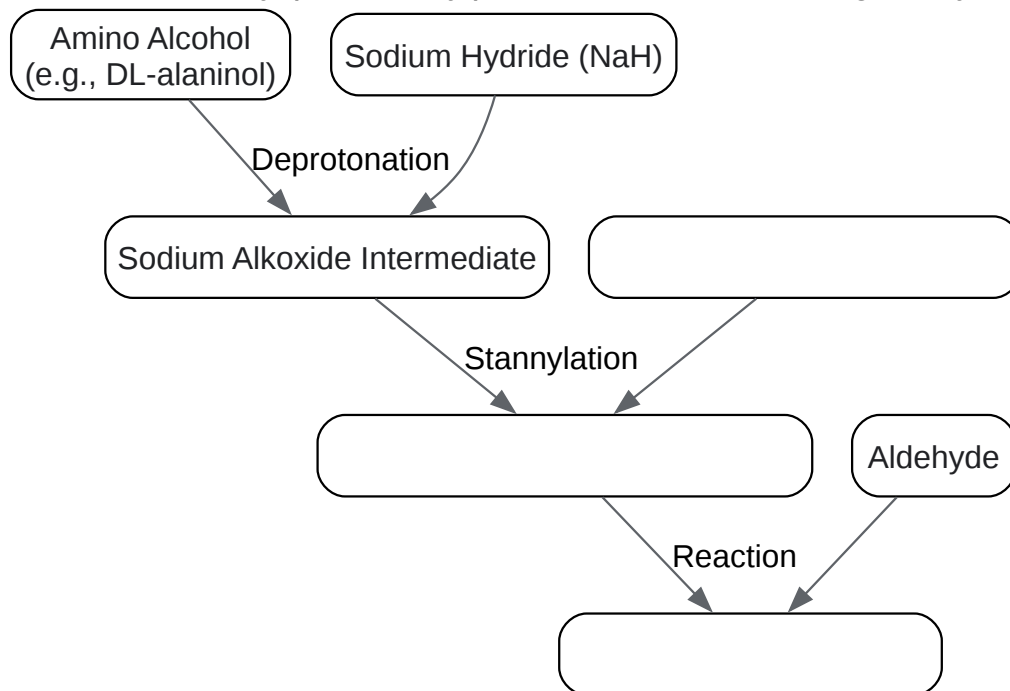
A key application is in the Stannylamine Protocol (SnAP) for synthesizing C-substituted morpholines from aldehydes.<sup>[8]</sup>

General Workflow:

- An amino alcohol (e.g., DL-alaninol) is reacted with sodium hydride to form the corresponding alkoxide.
- This intermediate is then treated with **tributyl(iodomethyl)stannane** to generate an amino stannane.<sup>[8]</sup>
- The amino stannane is subsequently used in reactions with aldehydes to form functionalized morpholines.<sup>[8]</sup>

This protocol allows for the creation of complex heterocyclic structures, which are important scaffolds in medicinal chemistry.

## Application of Tributyl(iodomethyl)stannane in SnAP Reagent Synthesis



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Caption: Role of **Tributyl(iodomethyl)stannane** in SnAP reagent synthesis.

## Safety Information

Organotin compounds, including **Tributyl(iodomethyl)stannane**, are hazardous and must be handled with appropriate safety precautions.

- **Toxicity:** Toxic if swallowed, harmful in contact with skin, and harmful if inhaled.[9] It causes skin irritation and serious eye damage.[9] Prolonged or repeated exposure can cause damage to organs.[9]
- **Handling:** Use only in a well-ventilated area or under a fume hood.[9][10] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9][10] Avoid all personal contact, including inhalation of vapors.[9] Do not eat, drink, or smoke when using this product.[9]

- Fire Hazard: The substance is not considered a significant fire risk, but containers may burn. [9]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[9] Avoid release to the environment.[10]
- First Aid:
  - Skin Contact: Immediately flush skin with plenty of water. Remove contaminated clothing. [10]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[10]
  - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [11]
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[10]

Always consult the Safety Data Sheet (SDS) before handling this chemical.[9][10][11]

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